

An In-depth Technical Guide to the Safe Handling of N-Ethylformamide

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Compound of Interest

Compound Name: N-Ethylformamide

Cat. No.: B146923

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **N-Ethylformamide** (CAS No. 627-45-2), compiled from multiple safety data sheets (SDS). It is intended to provide researchers, scientists, and drug development professionals with the necessary information to handle this chemical safely in a laboratory or manufacturing setting.

Hazard Identification and Classification

N-Ethylformamide is classified as a combustible liquid that can cause skin and serious eye irritation.^{[1][2][3]}

GHS Classification:

- Flammable Liquids: Category 4^[1]
- Skin Corrosion/Irritation: Category 2^{[2][3][4]}
- Serious Eye Damage/Eye Irritation: Category 2A^{[2][3][4]}

Signal Word: Warning^{[1][5]}

Hazard Statements:

- H227: Combustible liquid.^[1]

- H302: Harmful if swallowed.[4][5]
- H315: Causes skin irritation.[1][2][3][4]
- H319: Causes serious eye irritation.[2][3][4]
- H335: May cause respiratory irritation.[4]

Precautionary Statements:

- Prevention: P210, P264, P270, P280[1][2][5]
- Response: P301+P312, P302+P352, P305+P351+P338, P332+P313, P337+P313, P362+P364[2]
- Storage: P403+P235[1]
- Disposal: P501[1][5]

Physical and Chemical Properties

The physical and chemical properties of **N-Ethylformamide** are summarized below.

Property	Value	Reference(s)
Molecular Formula	C ₃ H ₇ NO	[2][6][7]
Molecular Weight	73.09 g/mol	[3][6]
Appearance	Colorless to light yellow, clear liquid	[1][8][9]
Odor	No data available	[1]
Boiling Point	202-204 °C	[1][6][10]
Melting Point	-60.43 °C (estimate)	[1][10]
Flash Point	113 °C (235.4 °F) - closed cup	[1][6]
Density	0.950 g/mL at 20 °C	[2][6][8]
Specific Gravity	0.950 (water=1)	[8]
Vapor Pressure	0.689 mmHg at 25 °C	[10]
Vapor Density	>1 (air=1)	[8]
Solubility	Does not mix well with water. [8] Miscible with fats or oils.[8]	[8]
Refractive Index	n ₂₀ /D 1.432	[6]

Toxicological Information

N-Ethylformamide is harmful if swallowed and may cause systemic injury if it enters the bloodstream through cuts or abrasions.[5][8] While not classified as a skin irritant in some animal models, good hygiene practices should be followed to minimize exposure.[8] It may degrease the skin, leading to non-allergic contact dermatitis.[8]

Route	Species	Type	Value	Reference(s)
Oral	Rat	LD50	3000 mg/kg	[8]
Intraperitoneal	Mouse	LD50	1200 mg/kg	[8]

Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, ACGIH, NTP, or OSHA.[1][4]

Experimental Protocols & Methodologies

The safety data sheets referenced in this guide report the results of toxicological and physical hazard testing. However, they do not provide detailed experimental protocols (e.g., specific OECD guidelines followed for LD50 testing). The provided data, such as LD50 values, are outcomes of standardized toxicological studies.[8] The handling, first aid, and spill response procedures described below constitute established protocols for managing chemical hazards in a laboratory setting.

Handling and Storage Precautions

Proper handling and storage are crucial to minimize risks associated with **N-Ethylformamide**.

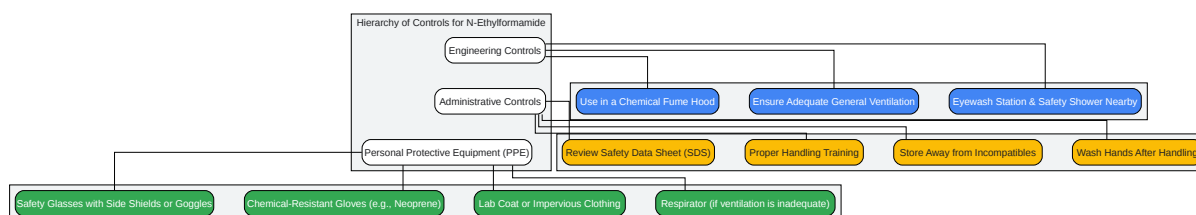
Handling:

- Avoid all personal contact, including inhalation of vapors, mist, or gas.[2][8]
- Use in a well-ventilated area.[9][11] Facilities should be equipped with an eyewash station and a safety shower.[9]
- Wash hands thoroughly after handling.[1][2]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[1][9]
- Avoid contamination with oxidizing agents (e.g., nitrates, oxidizing acids, chlorine bleaches), as this may pose an ignition risk.[8]

Storage:

- Store in a cool, dry, well-ventilated place.[1][2][8][9]
- Keep containers tightly closed and securely sealed.[1][2][8][9]

- Store away from incompatible materials, such as strong oxidizing agents, acids, and bases.
[8][12]
- Protect containers from physical damage and check regularly for leaks.[8]



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Caption: Hierarchy of controls for handling **N-Ethylformamide**.

Exposure Controls and Personal Protective Equipment (PPE)

Currently, there are no established Occupational Exposure Limits (OELs) for **N-Ethylformamide**.^{[1][8]} Therefore, exposure should be minimized through engineering controls and appropriate PPE.

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood, to keep airborne concentrations low.^[9] Ensure eyewash stations and safety showers

are readily accessible.[9]

- Eye/Face Protection: Wear safety glasses with side shields or chemical goggles.[1][8] Use equipment tested and approved under standards like NIOSH (US) or EN 166 (EU).[1][2]
- Skin Protection:
 - Gloves: Handle with chemical-resistant gloves (e.g., neoprene).[8] Gloves must be inspected before use, and proper removal technique should be employed to avoid skin contact.[1][2] Breakthrough time should be considered based on the duration of contact.[8]
 - Clothing: Wear a lab coat, overalls, or other impervious clothing to prevent skin contact.[1][8]
- Respiratory Protection: Generally not required under normal operating conditions with adequate ventilation.[1] If there is a risk of overexposure or for nuisance exposures, use an approved respirator with a suitable filter (e.g., Type A).[1][8]

First-Aid Measures

In case of exposure, follow these first-aid procedures and seek medical attention as needed.

Exposure Route	First-Aid Procedure	Reference(s)
Inhalation	Remove the person to fresh air. If not breathing, give artificial respiration. If symptoms appear, get medical aid. [1] [9] [11]	[1] [9] [11]
Skin Contact	Immediately flush skin with plenty of water (and soap if available) for at least 15 minutes while removing contaminated clothing. [4] [8] [9] Seek medical attention if irritation develops or persists. [8] [9]	[4] [8] [9]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. [4] [8] [9] Remove contact lenses if present and easy to do. [2] [4] If irritation persists, seek medical attention. [2] [8]	[2] [4] [8] [9]
Ingestion	Do not induce vomiting. Never give anything by mouth to an unconscious person. [1] Rinse mouth with water and give a glass of water to drink. [1] [8] Contact a poison control center or doctor for advice. [5] [8]	[1] [5] [8]

Note to Physician: Treat symptomatically and supportively.[\[8\]](#)[\[9\]](#)

Fire-Fighting Measures

N-Ethylformamide is a combustible liquid with a slight fire hazard when exposed to heat or flame.[\[8\]](#)

Parameter	Details	Reference(s)
Flash Point	113 °C (235.4 °F) - closed cup	[1] [6]
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO ₂). [1] [8] [9]	[1] [8] [9]
Unsuitable Extinguishing Media	No limitations are given for this substance. [5] High-pressure water streams may scatter the material. [13]	[5] [13]
Specific Hazards	Vapors are heavier than air and may spread along floors. [5] Combustion products include carbon dioxide (CO ₂) and nitrogen oxides (NO _x). [8]	[5] [8]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) in pressure-demand (MSHA/NIOSH approved) and full protective gear. [5] [8] [9]	[5] [8] [9]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

Personal Precautions:

- Remove all sources of ignition.[\[8\]](#)[\[9\]](#)
- Evacuate personnel from the area and move upwind.[\[8\]](#)

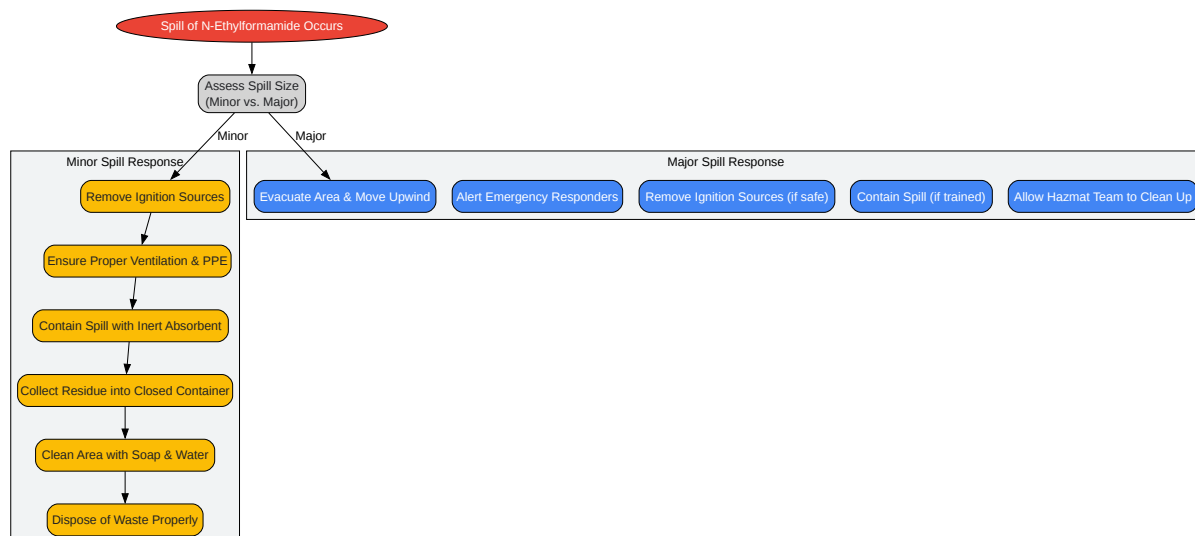
- Wear appropriate personal protective equipment (PPE) as described in Section 6.[\[2\]](#)[\[8\]](#)
- Ensure adequate ventilation.[\[2\]](#)[\[9\]](#)
- Avoid breathing vapors, mist, or gas.[\[1\]](#)[\[4\]](#)

Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.[\[2\]](#)
- Do not let the product enter drains, as it can contaminate waterways.[\[2\]](#)[\[4\]](#)[\[5\]](#)

Methods for Cleaning Up:

- Minor Spills: Absorb the spill with inert material (e.g., sand, vermiculite, or earth).[\[9\]](#) Collect the material and place it in a suitable, closed container for disposal.[\[2\]](#)[\[9\]](#)
- Major Spills: Clear the area and alert emergency responders, informing them of the location and nature of the hazard.[\[8\]](#) Contain the spill and collect the material as described for minor spills.[\[8\]](#)



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Caption: Workflow for responding to an **N-Ethylformamide** spill.

Disposal Considerations

All waste materials, including contaminated absorbents, must be handled in accordance with local, state, and federal regulations.[8]

- Consult with a licensed professional waste disposal service to dispose of this material.[1]
- Recycling or reclamation may be possible for unused or uncontaminated material.[8]
- Do not allow wash water from cleaning equipment to enter drains.[8] Collect all wash water for proper treatment and disposal.[8]

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